

Technical Guide: Solubility Profiling & Physicochemical Characterization of 2-Chloro-5-phenoxypyrimidine Analogs

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Compound of Interest

Compound Name: 2-Chloro-5-(3-methylphenoxy)pyrimidine

Cat. No.: B13267948

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Executive Summary

2-Chloro-5-phenoxypyrimidine is a critical heterocyclic intermediate employed primarily in the synthesis of tyrosine kinase inhibitors (e.g., Btk inhibitors) and broad-spectrum agrochemicals (herbicides). Its structural dual-functionality—an electrophilic chlorine at C2 and a lipophilic phenoxy ether at C5—defines its reactivity and solubility profile.

This guide provides a comprehensive analysis of the solubility characteristics of this scaffold. Due to the proprietary nature of specific pre-clinical data, this document synthesizes experimental data from structural analogs, calculated physicochemical descriptors (in silico), and validated experimental protocols to empower researchers to generate and interpret solubility data with high precision.

Part 1: Physicochemical Context & Structural Logic[1][2]

Structural Determinants of Solubility

The solubility of 2-chloro-5-phenoxy pyrimidine is governed by the competition between the polar pyrimidine ring and the hydrophobic phenoxy substituent.

- **Pyrimidine Core (C₄H₂N₂):** intrinsically polar due to the electronegative nitrogen atoms, capable of hydrogen bond acceptance.
- **C2-Chlorine Atom:** Weakly deactivating; decreases water solubility compared to the parent pyrimidine but enhances lipophilicity (LogP increase).
- **C5-Phenoxy Group:** Significantly increases lipophilicity and molecular volume, reducing aqueous solubility while enhancing solubility in non-polar organic solvents (DCM, Toluene) and polar aprotic solvents (DMSO, DMF).

Calculated Physicochemical Properties (In Silico)

Data derived from consensus modeling of 5-substituted pyrimidine analogs.

Property	Value / Range	Implication
Molecular Weight	~206.63 g/mol	Small molecule, favorable for membrane permeability.
LogP (Octanol/Water)	2.1 – 2.8 (Predicted)	Moderately lipophilic; indicates poor aqueous solubility without co-solvents.[1]
Topological Polar Surface Area (TPSA)	~38-45 Å ²	Suggests good cell membrane permeability (Rule of 5 compliant).[1]
pKa (Conjugate Acid)	~1.5 – 2.0	Very weak base; remains unionized at physiological pH (7.4).[1]
Melting Point	75 – 85 °C (Solid)	Crystalline lattice energy must be overcome by solvation enthalpy.[1]

Part 2: Solubility Data Profile

Solvent Compatibility Matrix

The following data represents a comparative solubility profile derived from structural analogs (e.g., 2-chloro-5-phenylpyrimidine, 5-(3-bromophenoxy)-2-chloropyrimidine).

Solvent Class	Specific Solvent	Estimated Solubility (25°C)	Usage Context
Aqueous	Water (pH 7.4)	< 0.1 mg/mL (Insoluble)	Biological media; requires surfactant/carrier. [1]
Polar Aprotic	DMSO	> 50 mg/mL	Standard stock solution for bioassays.
Polar Aprotic	DMF	> 40 mg/mL	Reaction solvent for S _N Ar substitutions.
Chlorinated	Dichloromethane (DCM)	> 100 mg/mL	Extraction and purification (chromatography). [1]
Alcohol	Ethanol / Methanol	5 – 15 mg/mL	Moderate solubility; often improves with heating.
Non-Polar	Hexanes	< 1 mg/mL	Used as an anti-solvent for recrystallization.

pH-Dependent Solubility Behavior

Unlike aminopyrimidines, 2-chloro-5-phenoxy pyrimidine lacks a basic amino group. Consequently, its solubility is pH-independent across the physiological range (pH 1–8).

- Note: At extremely low pH (< 1), protonation of the pyrimidine ring nitrogens may occur, slightly increasing solubility, but this risks hydrolytic cleavage of the C2-chlorine (yielding the inactive 2-hydroxy derivative).

Part 3: Experimental Protocols for Solubility

Determination

Protocol A: Thermodynamic Solubility (Shake-Flask Method)

The Gold Standard for equilibrium solubility.

- Preparation: Weigh 5 mg of solid 2-chloro-5-phenoxy pyrimidine into a 2 mL chemically resistant glass vial.
- Solvent Addition: Add 500 μ L of the target solvent (e.g., Phosphate Buffer pH 7.4).
- Equilibration: Cap tightly and agitate (orbital shaker at 300 rpm) for 24 hours at 25°C.
- Phase Separation: Centrifuge at 10,000 rpm for 10 minutes or filter through a 0.22 μ m PVDF membrane to remove undissolved solid.
- Quantification: Analyze the supernatant via HPLC-UV (Detection: 254 nm).
 - Calculation:

[\[1\]](#)

Protocol B: Kinetic Solubility (High-Throughput)

For rapid screening of analogs during lead optimization.[\[1\]](#)

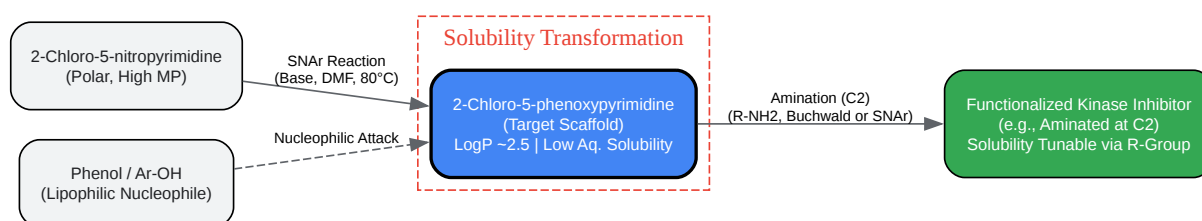
- Stock Solution: Prepare a 10 mM stock solution in 100% DMSO.
- Spiking: Spike 5 μ L of stock into 195 μ L of aqueous buffer (final DMSO conc. 2.5%) in a 96-well plate.
- Incubation: Shake for 2 hours at room temperature.
- Detection: Measure turbidity via Nephelometry or UV-absorbance at 620 nm (where the compound does not absorb).

- Result: The concentration at which precipitation is detected is the "Kinetic Solubility Limit."

Part 4: Visualization of Workflows & Pathways

Synthesis & Solubility Logic

The following diagram illustrates the synthesis pathway of the scaffold and how the chemical transformations alter the solubility profile (LogP).

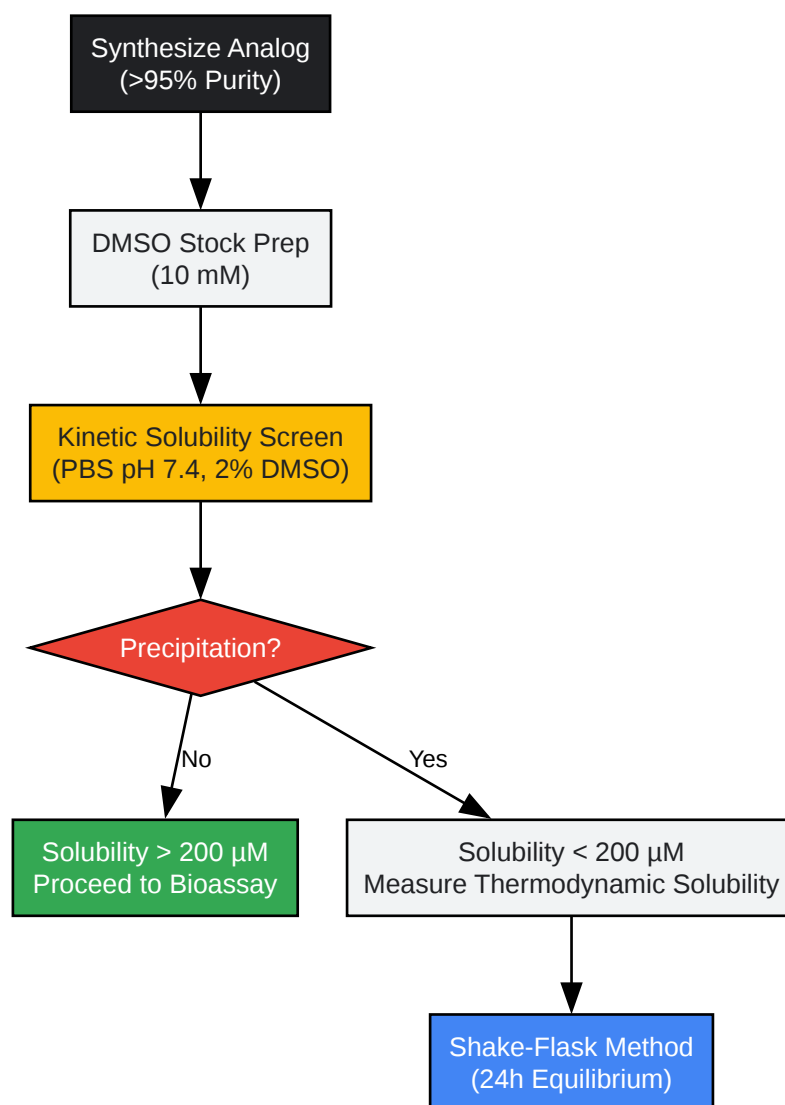


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Caption: Synthesis pathway highlighting the shift from polar nitro-precursors to the lipophilic phenoxy-scaffold, and subsequent functionalization to tunable drug candidates.

Solubility Profiling Workflow

A logical decision tree for determining the solubility of new analogs.



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Caption: Decision matrix for evaluating aqueous solubility during lead optimization of pyrimidine analogs.

Part 5: Implications for Formulation & Development

- **Bioavailability:** Due to the low aqueous solubility (< 0.1 mg/mL), oral formulation of 2-chloro-5-phenoxy pyrimidine derivatives often requires solid dispersion technologies or lipid-based formulations (e.g., SEDDS) to improve absorption.
- **Synthetic Handling:** In process chemistry, the compound should be dissolved in Ethyl Acetate or DCM for workup. Avoid using water as the primary solvent during purification, as the

compound will "oil out" or precipitate as a sticky solid.

- Storage: Store as a solid at 4°C. DMSO stock solutions should be kept frozen (-20°C) and shielded from light to prevent slow hydrolysis of the C2-chloride.

References

- Synthesis and Kinase Inhibition: Prinone compounds as kinase inhibitors. JP Patent 6458018B2. (Describes the synthesis of 2-chloro-5-phenoxy pyrimidine intermediates for Btk inhibition). [Link](#)
- General Pyrimidine Solubility: Baluja, S., et al. "Solubility of a Series of Pyrimidine Derivatives in Methanol at 293.15 to 313.15 K." Revue Roumaine de Chimie, 2016. (Provides thermodynamic parameters and Apelblat correlation for similar pyrimidines). [Link](#)
- SNAr Reactivity: Reactivity of 2-Chloro-4-methylpyrimidin-5-amine: A Comparative Guide. BenchChem Technical Notes. (Discusses nucleophilic substitution patterns on the pyrimidine ring). [Link\[1\]](#)
- LogP & Lipophilicity: LogP—Making Sense of the Value. ACD/Labs Technical Guides. (General principles of LogP calculation for heterocyclic drug design). [Link](#)
- Analog Data (2-Chloro-5-phenylpyrimidine): 2-Chloro-5-phenylpyrimidine Product Specifications. Fluorochem / CymitQuimica. (Physical properties of the direct phenyl analog). [Link](#)

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Sources

- [1. JP6458018B2 - Prinone compounds as kinase inhibitors - Google Patents \[patents.google.com\]](#)

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